

analytical methods for 4-Bromo-3-hydroxybenzamide characterization.

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Compound of Interest

Compound Name: 4-Bromo-3-hydroxybenzamide

CAS No.: 916213-59-7

Cat. No.: B1444431

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An Application Guide to the Analytical Characterization of **4-Bromo-3-hydroxybenzamide**

Abstract

This comprehensive application note provides a detailed framework of analytical methodologies for the robust characterization of **4-Bromo-3-hydroxybenzamide**, a key intermediate in pharmaceutical synthesis. Designed for researchers, analytical scientists, and drug development professionals, this guide moves beyond procedural lists to explain the causality behind experimental choices, ensuring scientific integrity and trustworthy, reproducible results. We will cover a multi-modal approach encompassing spectroscopic and chromatographic techniques essential for structural elucidation, purity assessment, and quantitative analysis, grounded in authoritative references and field-proven insights.

Introduction: The Imperative for Rigorous Characterization

4-Bromo-3-hydroxybenzamide (CAS No. 916213-59-7) is a substituted aromatic amide whose structural motifs are of significant interest in medicinal chemistry and materials science.

[1] The precise arrangement of its functional groups—a bromine atom, a hydroxyl group, and an amide moiety on a benzene ring—imparts specific chemical properties that are leveraged in the synthesis of more complex molecules. In the context of drug development, the purity, identity, and stability of such an intermediate are not merely academic exercises; they are critical parameters that directly influence the quality, safety, and efficacy of the final active pharmaceutical ingredient (API).

Regulatory bodies worldwide mandate stringent characterization of all chemical entities in the drug manufacturing process. Therefore, a robust analytical control strategy is paramount. This guide provides the foundational methods to build such a strategy, ensuring that each batch of **4-Bromo-3-hydroxybenzamide** meets the highest standards of quality.

Physicochemical Profile

A foundational understanding of a molecule's physical and chemical properties is the starting point for all analytical method development. These properties dictate choices in solvents, chromatographic conditions, and sample preparation techniques.

Property	Value	Source
CAS Number	916213-59-7	BOC Sciences[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	PubChem[2]
Molecular Weight	216.03 g/mol	PubChem[2]
Monoisotopic Mass	214.95819 Da	PubChem[2]
Appearance	White to off-white powder (Expected)	-
Solubility	Soluble in DMSO, Methanol (Expected)	General Chemical Knowledge
Melting Point	Not experimentally determined; (Related compound 4-Bromo-3-hydroxybenzoic acid: 225-227 °C)	ChemicalBook[3]
pKa	Not experimentally determined	-

The Analytical Workflow: A Multi-Technique Approach

A single analytical technique is insufficient to fully characterize a molecule. A comprehensive analysis relies on an orthogonal workflow where different methods provide complementary information, leading to an unambiguous confirmation of structure, purity, and quantity.

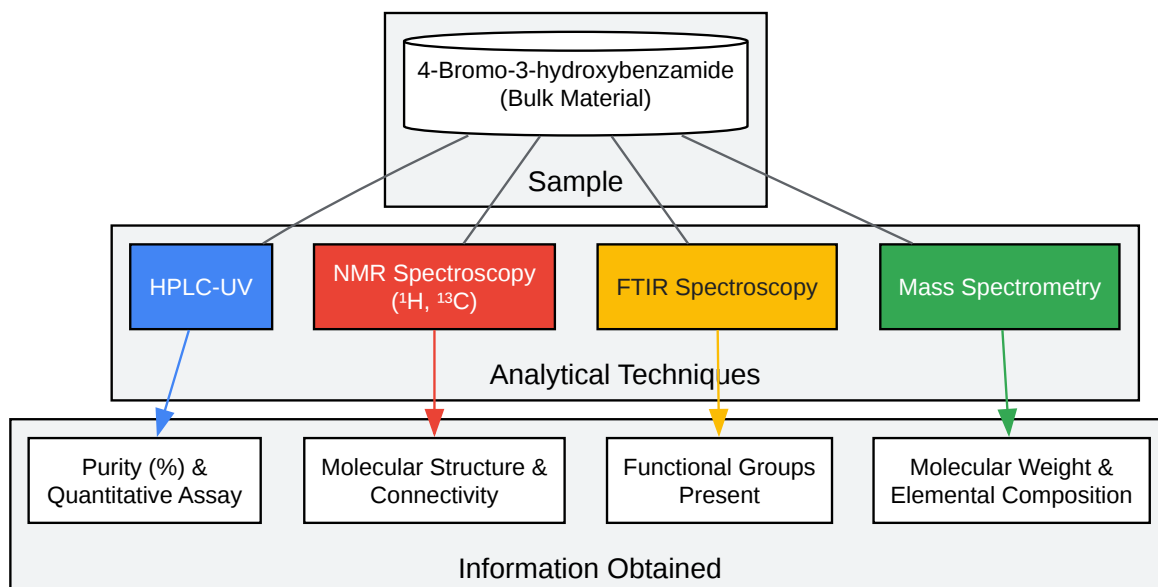


Fig 1. Comprehensive Analytical Workflow

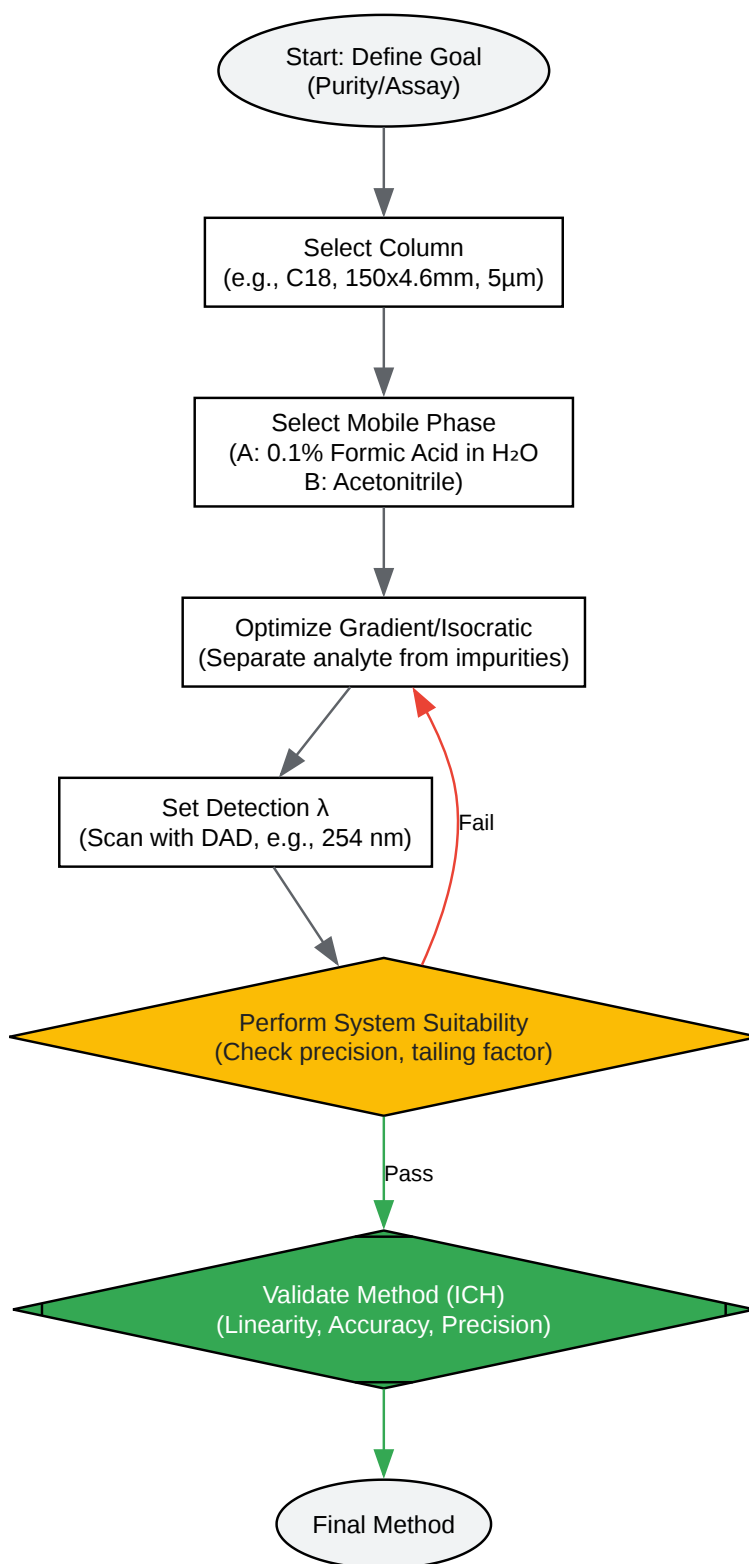


Fig 2. HPLC Method Development Logic

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Sources

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